

Application of Triclocarban-13C6 in Food Safety Analysis: A Detailed Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Triclocarban-13C6)

Cat. No.: B15295158

[Get Quote](#)

Introduction

Triclocarban (TCC), a broad-spectrum antimicrobial agent, has been widely used in personal care products for decades. Its persistence in the environment and potential for bioaccumulation have raised concerns about its presence in the food chain and subsequent human exposure. Triclocarban is considered an endocrine-disrupting chemical (EDC) that can interfere with hormonal signaling pathways. To ensure food safety and protect public health, sensitive and reliable analytical methods are crucial for the monitoring of triclocarban residues in various food matrices. The use of a stable isotope-labeled internal standard, such as Triclocarban-13C6, is essential for accurate quantification by isotope dilution mass spectrometry, which compensates for matrix effects and variations in sample preparation.

This document provides detailed application notes and protocols for the analysis of triclocarban in food samples using Triclocarban-13C6 as an internal standard. It is intended for researchers, scientists, and professionals involved in food safety analysis and drug development.

Analytical Principle

The principle of the analytical method is based on isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS). A known amount of Triclocarban-13C6 is added to the sample at the beginning of the extraction process. This internal standard behaves chemically and physically identically to the native triclocarban throughout the sample preparation and analysis. By measuring the ratio of the native triclocarban to the labeled internal standard in the final extract, the concentration of triclocarban in the original sample can be accurately

determined, correcting for any losses during sample processing and any signal suppression or enhancement in the mass spectrometer.

Quantitative Data Summary

The following tables summarize the quantitative data from various studies on the analysis of triclocarban in different matrices using Triclocarban-13C6 as an internal standard.

Table 1: Method Performance for Triclocarban Analysis in Foodstuffs

Food Matrix	Limit of Quantification (LOQ)	Mean Recoveries (%)	Reference
Beverages	1 ng/L	70.1 - 92.8	[1]
Various Food Samples	0.01 - 0.02 µg/kg	70.1 - 92.8	[1]
Human Breast Milk	0.03 µg/kg	100.2 - 119.3	[2]

Table 2: Method Performance for Triclocarban Analysis in Biosolids

Matrix	Limit of Detection (LOD)	Mean Recoveries (%)	Reference
Biosolids	0.2 ng/g (dry weight)	98.3 ± 5	[3]

Experimental Protocols

Protocol 1: Analysis of Triclocarban in Milk using QuEChERS and LC-MS/MS

This protocol is a representative method synthesized from established QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedures for veterinary drug residue analysis in milk.

1. Materials and Reagents

- Triclocarban and Triclocarban-13C6 standards
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Formic acid, analytical grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium acetate (NaOAc), anhydrous
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- QuEChERS extraction tubes (50 mL) and cleanup tubes (2 mL)

2. Sample Preparation and Extraction

- Pipette 15 mL of a milk sample into a 50 mL QuEChERS extraction tube.
- Spike the sample with an appropriate amount of Triclocarban-13C6 internal standard solution.
- Add 15 mL of acetonitrile containing 1% acetic acid.
- Cap the tube and shake vigorously for 1 minute.
- Add the QuEChERS extraction salts (e.g., 6 g MgSO₄ and 1.5 g NaOAc).
- Immediately shake vigorously for 1 minute.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Take a 1 mL aliquot of the upper acetonitrile layer and transfer it to a 2 mL d-SPE cleanup tube containing PSA and C18 sorbents.

- Vortex for 30 seconds.
- Centrifuge at high speed for 5 minutes.
- Filter the supernatant through a 0.22 μm filter into an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis

- LC Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5-10 μL .
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in negative electrospray ionization (ESI-) mode.
- MRM Transitions: Monitor at least two multiple reaction monitoring (MRM) transitions for both triclocarban and Triclocarban- $^{13}\text{C}_6$ for quantification and confirmation.

Experimental Workflow Diagram

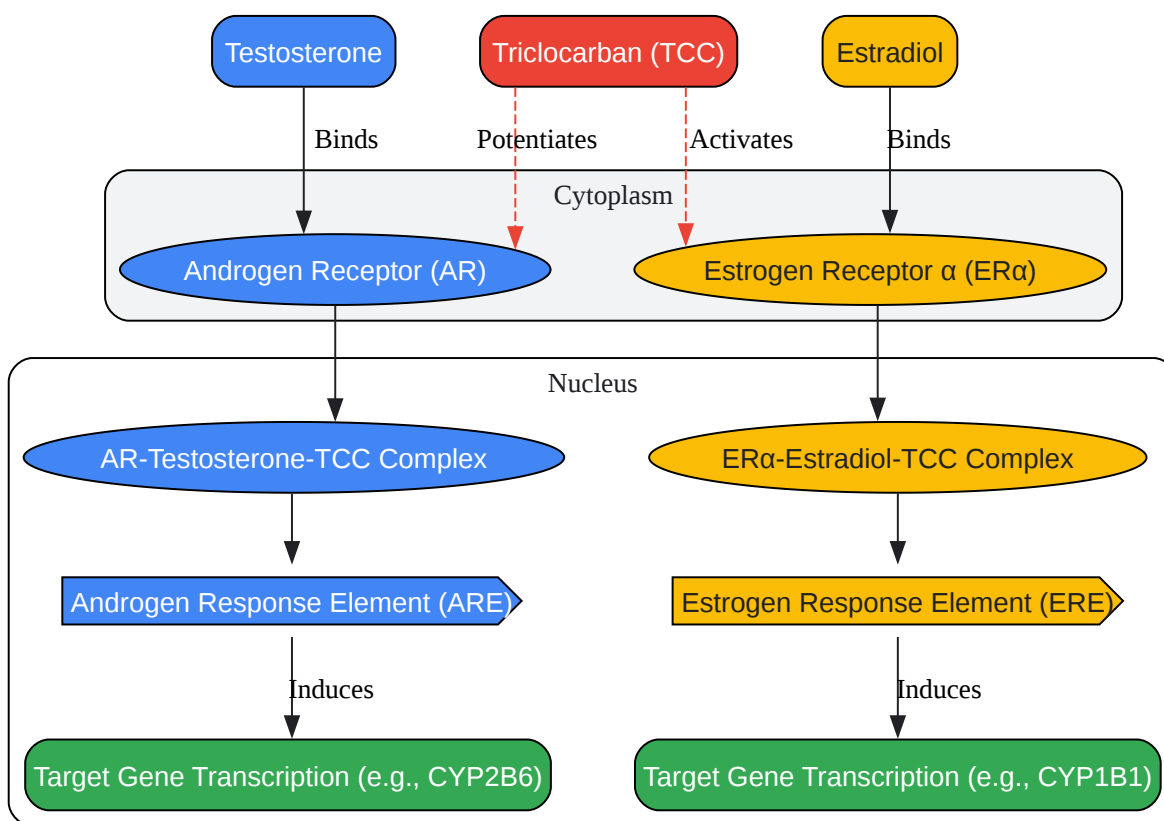


[Click to download full resolution via product page](#)

Caption: Experimental workflow for the analysis of triclocarban in milk.

Triclocarban's Endocrine Disrupting Signaling Pathway

Triclocarban has been shown to interfere with endocrine signaling, particularly by affecting the Androgen Receptor (AR) and Estrogen Receptor alpha (ER α). It can act as an agonist or potentiate the effects of endogenous hormones, leading to the altered expression of target genes.^{[4][5][6][7]}



[Click to download full resolution via product page](#)

Caption: Triclocarban's interference with androgen and estrogen signaling.

Conclusion

The use of Triclocarban-13C6 as an internal standard provides a robust and accurate method for the quantification of triclocarban in various food matrices. The detailed protocols and data presented here serve as a valuable resource for laboratories involved in food safety monitoring. Understanding the analytical methodologies and the potential endocrine-disrupting effects of triclocarban is essential for assessing human exposure and ensuring the safety of the food supply. Further research and routine monitoring are necessary to fully understand the prevalence of triclocarban in different food commodities and its potential impact on human health.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. An Immunoaffinity Purification Method for the Simultaneous Analysis of Triclocarban and Triclosan in Foodstuffs by Liquid Chromatography Tandem Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [Determination of triclosan and triclocarban in human breast milk by solid-phase extraction and ultra performance liquid chromatography-tandem mass spectrometry] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Triclocarban Mediates Induction of Xenobiotic Metabolism through Activation of the Constitutive Androstane Receptor and the Estrogen Receptor Alpha - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Triclocarban Mediates Induction of Xenobiotic Metabolism through Activation of the Constitutive Androstane Receptor and the Estrogen Receptor Alpha | PLOS One [journals.plos.org]
- 6. researchgate.net [researchgate.net]

- 7. Triclocarban Enhances Testosterone Action: A New Type of Endocrine Disruptor? - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application of Triclocarban-13C6 in Food Safety Analysis: A Detailed Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15295158#application-of-triclocarban-13c6-in-food-safety-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com